

# In-Depth Technical Guide: 2-(2-methoxy-2-oxoethyl)benzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 2-(2-Methoxy-2-oxoethyl)benzoic acid

**Cat. No.:** B173760

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CAS Number: 14736-50-6 Synonyms: Homophthalic acid monomethyl ester, Methyl 2-(carboxymethyl)benzoate, 2-(Methoxycarbonylmethyl)benzoic acid

This technical guide provides a comprehensive overview of **2-(2-methoxy-2-oxoethyl)benzoic acid**, a key intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

## Chemical and Physical Properties

**2-(2-methoxy-2-oxoethyl)benzoic acid** is a solid at room temperature, characterized by the presence of both a carboxylic acid and a methyl ester functional group.<sup>[1]</sup> These groups confer a specific reactivity, making it a valuable precursor for the synthesis of more complex molecules.<sup>[1]</sup>

Table 1: Physicochemical Properties of **2-(2-methoxy-2-oxoethyl)benzoic acid**

Property	Value	Source
CAS Number	14736-50-6	--INVALID-LINK--
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>4</sub>	--INVALID-LINK--
Molecular Weight	194.19 g/mol	--INVALID-LINK--
Physical State	Solid	--INVALID-LINK--
Melting Point	116.0 - 120.0 °C	--INVALID-LINK--
pKa (Predicted)	3.69 ± 0.36	--INVALID-LINK--

## Spectral Data

The structural features of **2-(2-methoxy-2-oxoethyl)benzoic acid** can be confirmed by various spectroscopic techniques.

Table 2: Spectral Data of **2-(2-methoxy-2-oxoethyl)benzoic acid**

Spectrum	Key Peaks/Signals
<sup>1</sup> H NMR	Signals corresponding to aromatic protons, a methylene group, and a methyl ester group.
<sup>13</sup> C NMR	Resonances for carbonyl carbons (acid and ester), aromatic carbons, a methylene carbon, and a methoxy carbon.
IR Spectroscopy	Characteristic absorptions for O-H stretching of the carboxylic acid, C=O stretching of both the acid and ester, and C-O stretching.
Mass Spectrometry	Molecular ion peak corresponding to the molecular weight, along with characteristic fragmentation patterns.

## Synthesis

A common and efficient method for the preparation of **2-(2-methoxy-2-oxoethyl)benzoic acid** is the methanolysis of homophthalic anhydride.

## Experimental Protocol: Synthesis from Homophthalic Anhydride

This protocol describes the ring-opening of homophthalic anhydride with methanol to yield **2-(2-methoxy-2-oxoethyl)benzoic acid**.

### Materials:

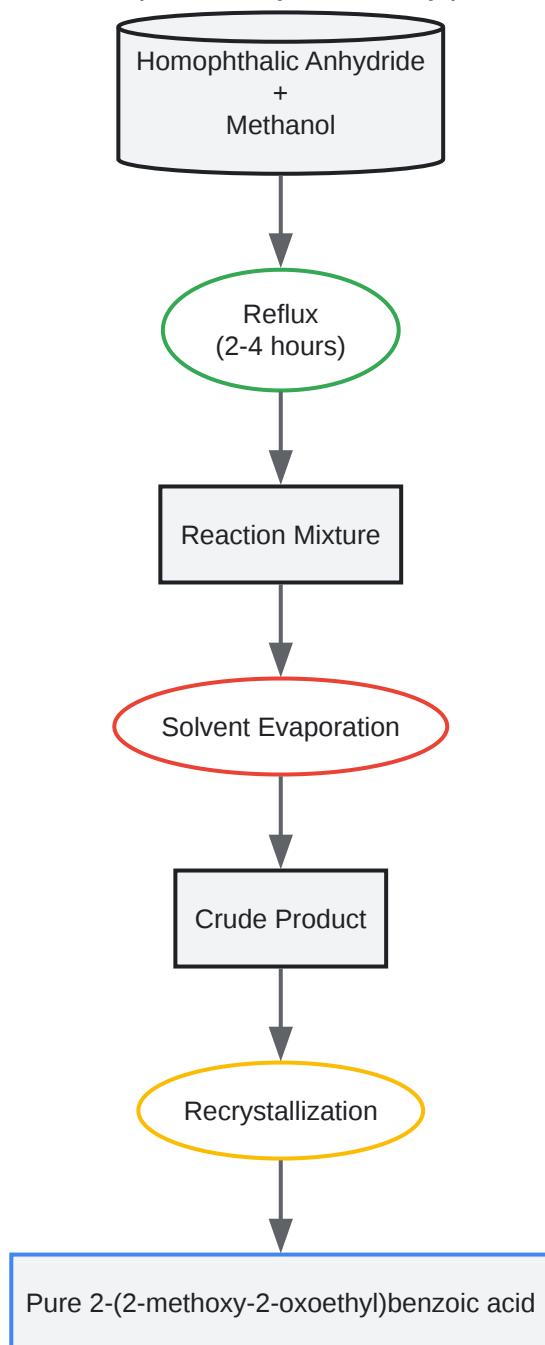
- Homophthalic anhydride
- Methanol (anhydrous)
- Reflux condenser
- Stirring apparatus
- Heating mantle
- Rotary evaporator
- Crystallization dish

### Procedure:

- A solution of homophthalic anhydride in an excess of anhydrous methanol is prepared in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- The mixture is heated to reflux and maintained at this temperature for a period of 2-4 hours, with continuous stirring.
- The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the excess methanol is removed under reduced pressure using a rotary evaporator.

- The resulting crude product is then purified by recrystallization from a suitable solvent system, such as a mixture of ethyl acetate and hexane, to afford the pure **2-(2-methoxy-2-oxoethyl)benzoic acid**.

### Synthesis of 2-(2-methoxy-2-oxoethyl)benzoic acid



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Caption: Synthetic workflow for **2-(2-methoxy-2-oxoethyl)benzoic acid**.

## Applications in Drug Development and Organic Synthesis

**2-(2-methoxy-2-oxoethyl)benzoic acid** serves as a versatile building block in the synthesis of a variety of more complex molecules. Its utility is particularly notable in the preparation of bioactive heterocyclic compounds. While direct biological activity of the title compound is not extensively documented, its derivatives have shown promise in several therapeutic areas.

The compound is a known precursor for the synthesis of isocoumarin derivatives. Isocoumarins are a class of compounds that have been investigated for a range of biological activities, including angiogenesis inhibition and potential applications in cancer therapy.

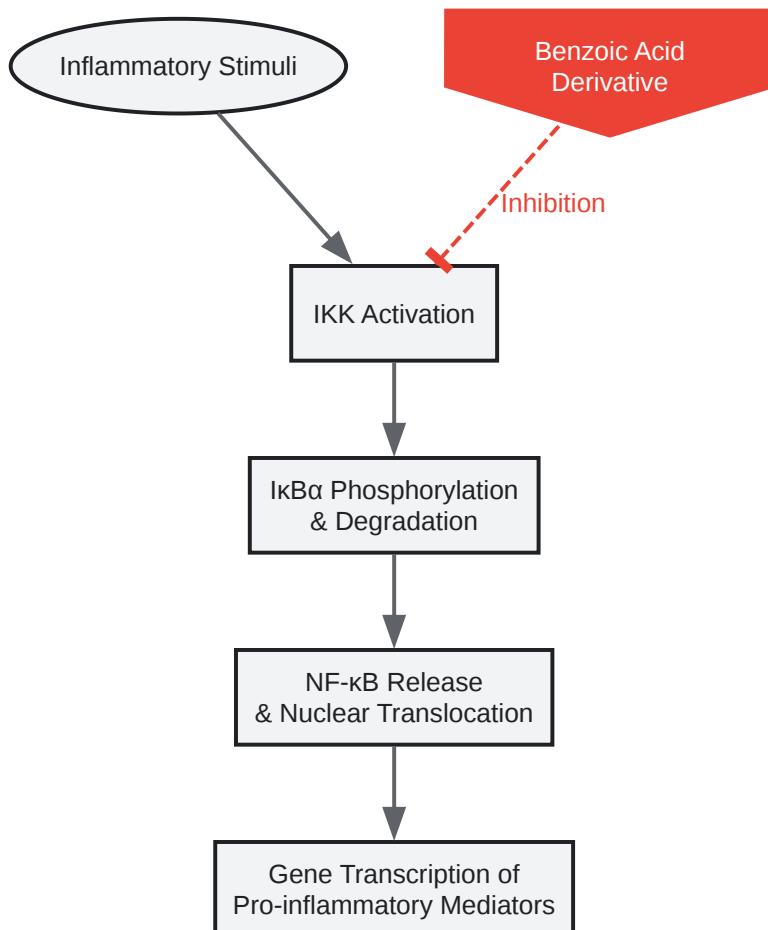
Furthermore, derivatives of benzoic acid have been explored for their potential as anti-inflammatory agents. For instance, certain 2-acetylbenzoic acid derivatives are being investigated for their ability to inhibit cyclooxygenase (COX) enzymes, which are key targets in inflammation.

While direct evidence for the biological mechanism of **2-(2-methoxy-2-oxoethyl)benzoic acid** is limited, preliminary studies on similar compounds suggest potential interactions with enzymes such as cytochrome P450.<sup>[1]</sup> However, more detailed investigations are required to fully elucidate these interactions.

## Signaling Pathway of a Related Derivative

Although the core compound's direct interaction with signaling pathways is not well-established, derivatives of benzoic acid have been shown to modulate key inflammatory pathways. For example, some benzoic acid derivatives are hypothesized to inhibit the NF-κB signaling pathway, a critical regulator of the inflammatory response.

### Hypothetical Inhibition of NF-κB Pathway by a Benzoic Acid Derivative



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Caption: Potential NF-κB inhibition by a benzoic acid derivative.

## Safety and Handling

**2-(2-methoxy-2-oxoethyl)benzoic acid** is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[2]</sup> Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Table 3: GHS Hazard Information

Hazard Class	Hazard Statement
Skin corrosion/irritation	H315: Causes skin irritation
Serious eye damage/eye irritation	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	H335: May cause respiratory irritation

## Conclusion

**2-(2-methoxy-2-oxoethyl)benzoic acid** is a valuable and versatile intermediate in organic synthesis with significant potential for applications in drug discovery and development. Its utility as a precursor to bioactive molecules, including isocoumarins, underscores its importance for medicinal chemists. While further research is needed to fully characterize its own biological activity and potential mechanisms of action, its role as a key building block is well-established. This guide provides essential technical information to support its use in a research and development setting.

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## References

- 1. Buy 2-(2-Methoxy-2-oxoethyl)benzoic acid | 14736-50-6 [smolecule.com]
- 2. Benzoic acid, 2-(2-methoxy-2-oxoethyl)- | C10H10O4 | CID 177459 - PubChem [pubchem.ncbi.nlm.nih.gov]
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